

# A Comprehensive Technical Guide to 3-Ethyl-2,3-dimethylpentane

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 3-Ethyl-2,3-dimethylpentane

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This document provides an in-depth overview of the chemical compound **3-Ethyl-2,3-dimethylpentane**, including its fundamental identifiers, physicochemical properties, and potential synthetic approaches. The information is curated for professionals in research and development.

### **Chemical Identity and Registry Information**

**3-Ethyl-2,3-dimethylpentane** is a saturated branched-chain alkane. Its unique structure is defined by a five-carbon pentane backbone with ethyl and methyl substituents.



Identifier	Value	Source
Chemical Name	3-Ethyl-2,3-dimethylpentane	[1][2]
CAS Registry Number	16747-33-4	[1][2][3]
Molecular Formula	C9H20	[1][2]
Molecular Weight	128.258 g/mol	[1]
IUPAC Name	3-ethyl-2,3-dimethylpentane	[2]
Canonical SMILES	CCC(C)(CC)C(C)C	[1]
InChI Key	MMASVVOQIKCFJZ- UHFFFAOYSA-N	[2]

### **Physicochemical Properties**

The following table summarizes key quantitative data for **3-Ethyl-2,3-dimethylpentane**, providing a basis for its handling, application, and analysis in a laboratory setting.

Property	Value	Units	Source
Boiling Point	143.5	°C (at 760 mmHg)	[1]
Melting Point	-99.48	°C	[1]
Density	0.722	g/cm³	[1]
Refractive Index	1.4221	[1]	
Vapor Pressure	6.68	mmHg (at 25°C)	[1]
Flash Point	30.7	°C	[1]
XLogP3	4.4	[1][4]	

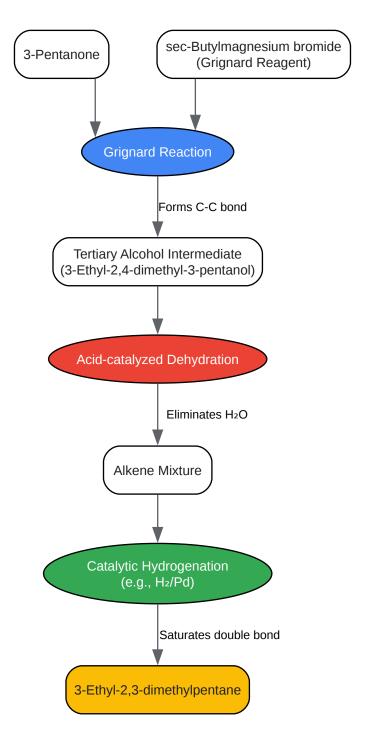
### **Conceptual Experimental Protocols**

While specific experimental protocols for the synthesis of **3-Ethyl-2,3-dimethylpentane** are not readily available in the provided search results, a plausible synthetic route can be



conceptualized based on established organic chemistry principles for constructing highly branched alkanes. A potential approach involves a Grignard reaction followed by dehydration and hydrogenation.

#### Conceptual Synthesis Workflow:



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Caption: Conceptual workflow for the synthesis of **3-Ethyl-2,3-dimethylpentane**.

#### Methodology:

- Grignard Reaction: The synthesis could commence with the reaction of a suitable ketone, such as 3-pentanone, with a Grignard reagent like sec-butylmagnesium bromide. This nucleophilic addition would form the carbon skeleton of the target molecule, yielding a tertiary alcohol intermediate (e.g., 3-ethyl-2,4-dimethyl-3-pentanol). The reaction would be carried out in an anhydrous ether solvent under an inert atmosphere.
- Dehydration: The resulting tertiary alcohol would then undergo acid-catalyzed dehydration.
   Treatment with a strong acid such as sulfuric acid or phosphoric acid and heat would eliminate a molecule of water, producing a mixture of alkene isomers.
- Catalytic Hydrogenation: The final step would be the catalytic hydrogenation of the alkene
  mixture. Using a catalyst such as palladium on carbon (Pd/C) in the presence of hydrogen
  gas would reduce the carbon-carbon double bond, yielding the saturated alkane, 3-Ethyl2,3-dimethylpentane.

#### Analytical Verification:

The identity and purity of the synthesized product would be confirmed using standard analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity and confirm the
  molecular weight of the final product. The NIST WebBook provides mass spectrum data for
  this compound which can be used as a reference.[2][3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the precise structure and confirm the connectivity of the ethyl and methyl groups on the pentane backbone.

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### References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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